

Troubleshooting aggregation of Amphotericin B in stock solutions

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Compound of Interest

Compound Name: *Amb, (+-)-*
CAS No.: *1863066-06-1*
Cat. No.: *B15723088*

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Technical Support Center: Amphotericin B

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Amphotericin B. Our goal is to help you overcome common challenges related to the preparation and handling of Amphotericin B stock solutions, with a focus on preventing and troubleshooting aggregation.

Frequently Asked Questions (FAQs)

Q1: My Amphotericin B powder is not dissolving properly in DMSO. What could be the issue?

A1: Several factors can affect the dissolution of Amphotericin B in DMSO. Firstly, ensure you are using a high-purity, anhydrous grade of DMSO, as it is highly hygroscopic and absorbed water can reduce its solvating capacity. For cell culture applications, a concentration of 2.5 mg/mL is commonly prepared.^[1] If you encounter difficulty, gentle warming of the solution to 37°C or brief sonication can aid in dissolution. Note that even when fully dissolved, the solution may appear as a hazy yellow suspension.^{[1][2]}

Q2: I observed precipitation after diluting my Amphotericin B DMSO stock solution into an aqueous buffer/cell culture medium. Why does this happen and how can I prevent it?

A2: This is a common phenomenon known as "salting out" or precipitation, which occurs because Amphotericin B is poorly soluble in neutral aqueous solutions.[2][3] When the DMSO stock is added to the aqueous medium, the drastic change in solvent polarity causes the drug to aggregate and precipitate.

To prevent this, add the DMSO stock solution to your aqueous medium in a drop-wise manner while vigorously vortexing or stirring the medium. This ensures rapid dispersal and minimizes localized high concentrations of Amphotericin B that can trigger aggregation.

Q3: What is the recommended storage procedure for Amphotericin B stock solutions?

A3: For long-term storage, Amphotericin B stock solutions in DMSO should be stored at -20°C. [4] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can promote aggregation and degradation of the compound. When stored at 2-8°C, the solution is stable for 2-3 weeks.[4] For reconstituted commercial formulations, storage recommendations may vary, so always consult the product-specific guidelines.[5][6][7]

Q4: Can I filter-sterilize my Amphotericin B stock solution?

A4: Yes, stock solutions of Amphotericin B in DMSO (e.g., at 2.5 mg/mL) can be sterilized by passing them through a 0.22 µm syringe filter.[1] However, aqueous solutions of Amphotericin B generally cannot be sterile-filtered due to the potential for the drug to precipitate and clog the filter membrane.[2][8]

Q5: How does aggregation of Amphotericin B affect its activity and toxicity?

A5: The aggregation state of Amphotericin B significantly influences its biological activity and toxicity. The monomeric form of the drug is generally considered the most active against fungal cells.[9] However, different aggregated forms have varying levels of toxicity to mammalian cells. [9] Some studies suggest that water-soluble, self-associated forms are more toxic than non-water-soluble aggregates.[9][10] Therefore, controlling aggregation is crucial for obtaining consistent and reproducible experimental results.

Data Presentation

Table 1: Solubility of Amphotericin B in Various Solvents

Solvent	Concentration (mg/mL)	Reference
DMSO	30-40	[2] [8]
Dimethylformamide (DMF)	2-4	[2] [8]
Water (pH 2 or 11)	Soluble	[2] [8]
Water (pH 6-7)	Insoluble	[2] [8]
N,N-dimethylacetamide	>1	[11]
PEG 400/propylene glycol (50/50)	>1	[11]
Ethanol	> Tetrahydrofuran > Butanol	[12] [13] [14]

Table 2: Stability of Amphotericin B Stock Solutions

Storage Condition	Duration	Stability Notes	Reference
37°C in culture medium	3 days	Remains active	[2] [4] [8]
2-8°C	2-3 weeks	Stable	[4]
-20°C	Long-term	Recommended for stability	[4]
Reconstituted in water (5 mg/mL)	1 week at 2-8°C (refrigerated, dark)	Minimal loss of potency and clarity	[6]
Reconstituted in water (5 mg/mL)	24 hours at room temperature (dark)	Minimal loss of potency and clarity	[6]
In human serum at -20°C	Up to 14 days	<5% loss	[15]
In human serum at -20°C	6 months	~10% loss	[15]
In DMSO at -20°C	6 months	>60% loss	[15]

Experimental Protocols

Protocol 1: Preparation of a 2.5 mg/mL Amphotericin B Stock Solution in DMSO

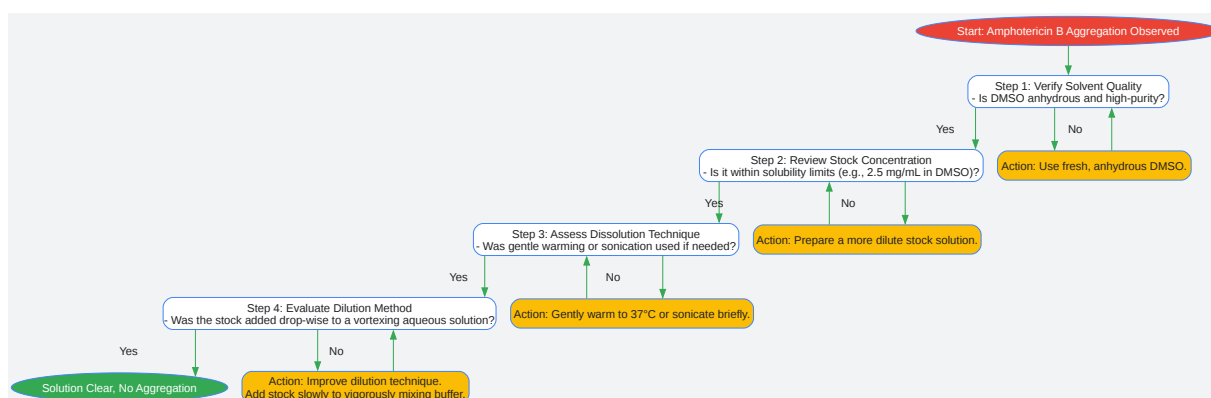
Materials:

- Amphotericin B powder
- Anhydrous, cell culture grade Dimethyl sulfoxide (DMSO)
- Sterile, conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- In a sterile environment (e.g., a biological safety cabinet), accurately weigh the desired amount of Amphotericin B powder.
- Add the appropriate volume of sterile DMSO to achieve a final concentration of 2.5 mg/mL.
[1] For example, to 2.5 mg of powder, add 1 mL of DMSO.
- Gently vortex the mixture until the powder is fully dissolved. The resulting solution may be a hazy yellow suspension.[1][2]
- For sterile applications, filter the solution through a 0.22 μm syringe filter into a sterile conical tube.[1]
- Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term use.[4]

Mandatory Visualization



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Caption: Troubleshooting workflow for Amphotericin B aggregation.

Caption: Key factors influencing Amphotericin B solubility.

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